Technical Guide: Structure-Activity Relationship (SAR) of 25B-NBF and 2C-B Derivatives

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Compound of Interest

Compound Name:	*25B-NBF (hydrochloride)*
CAS No.:	*1539266-17-5*
Cat. No.:	*B593100*

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Executive Summary

This technical guide analyzes the pharmacological evolution from the classical phenethylamine 2C-B (4-bromo-2,5-dimethoxyphenethylamine) to its N-benzyl substituted derivatives, specifically 25B-NBF and the related 25B-NBOMe.[1] It details the structural modifications that transition the ligand from a partial agonist to a super-potent full agonist at the 5-HT2A receptor. The guide provides rigorous SAR analysis, comparative pharmacological data, and validated assay protocols for researchers in neuropsychopharmacology.

The Scaffold Evolution: From 2C-B to N-Benzyls

The transition from 2C-B to 25B-NBF represents a paradigm shift in serotonergic ligand design, moving from the "hydrophobic pocket" binding mode of classical hallucinogens to the "extended binding pocket" interaction characteristic of the N-benzyl series.

The Parent: 2C-B[2][3][4][5][6]

- Structure: A primary amine with a hydrophobic bromine at the 4-position and methoxy groups at 2,5-positions.

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- Mechanism: Acts as a partial agonist at 5-HT2A.[2]
- Limitation: The primary amine limits the depth of receptor penetration and the stability of the active receptor conformation (G-protein coupling).

The Modification: N-Benzylation

Adding a benzyl ring to the nitrogen of 2C-B creates the 25B series. This addition targets a specific hydrophobic cleft in the 5-HT2A receptor formed by Transmembrane Helix 6 (TM6) and Extracellular Loop 2 (ECL2).

- Result: This interaction "locks" the receptor in an active conformation, resulting in affinities (

) dropping from nanomolar (2C-B) to sub-nanomolar levels.

The Divergence: NBOMe vs. NBF

The substituent on the N-benzyl ring dictates the fine-tuning of potency and metabolic stability.

- 25B-NBOMe (2-methoxy): The oxygen atom forms a critical hydrogen bond with Ser159 (3.36) inside the receptor, maximizing affinity.
- 25B-NBF (2-fluoro): The fluorine atom acts as a bioisostere. It mimics the steric bulk of the methoxy group but lacks the hydrogen-bond acceptor capability. This results in a compound that retains high potency but often exhibits slightly reduced efficacy or affinity compared to the NBOMe counterpart, while altering metabolic susceptibility.

Detailed Structure-Activity Relationship (SAR)

Visualization of SAR Logic

The following diagram illustrates the structural progression and the pharmacological impact of specific functional group modifications.

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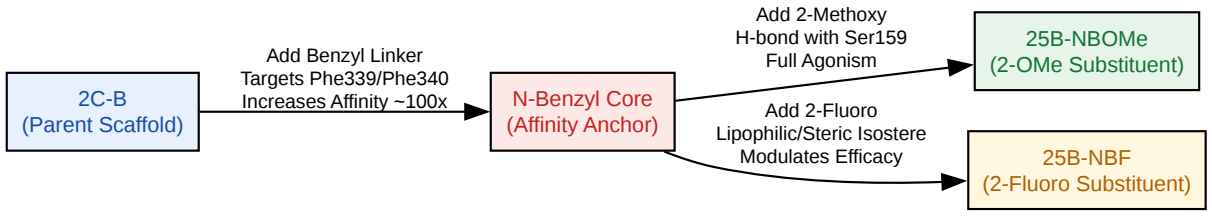

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Figure 1: Structural evolution from 2C-B to N-benzyl derivatives, highlighting the mechanistic impact of specific substitutions.

Key Pharmacophores

Position	Moiety	Mechanistic Function
4-Position (Phenethylamine)	Bromine (Br)	Occupies a hydrophobic pocket deep in the receptor. Essential for 5-HT2A selectivity over other GPCRs.
Nitrogen Linker	N-Benzyl	Extends the ligand into the extracellular vestibule. Interacts via -stacking with Phe339 (6.51) and Phe340 (6.52) [1].
2'-Position (Benzyl Ring)	Methoxy (NBOMe)	H-Bond Acceptor: Forms a hydrogen bond with Ser159, stabilizing the active state.
2'-Position (Benzyl Ring)	Fluorine (NBF)	Electronic/Steric: Provides high electronegativity and lipophilicity without H-bonding. Often retains sub-nanomolar affinity but may show partial agonism relative to NBOMe [2].

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Receptor Pharmacology & Signaling

Both 25B-NBF and 2C-B primarily signal through the

pathway, leading to intracellular calcium mobilization. However, the kinetics and magnitude of this signaling differ significantly.

Signaling Pathway Diagram

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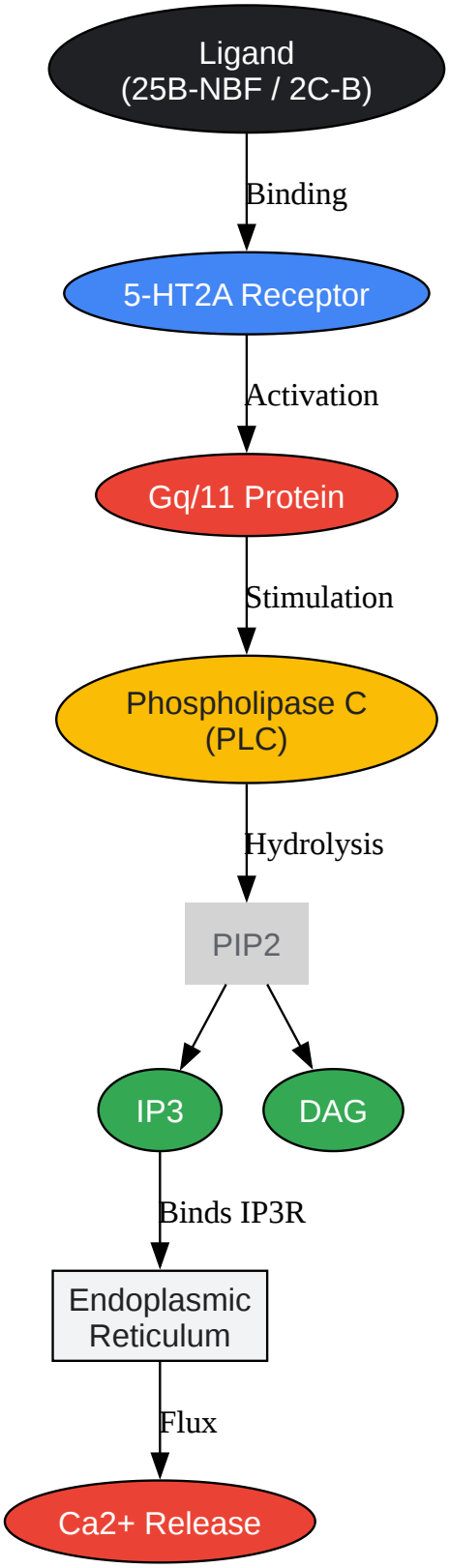

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Figure 2: Canonical Gq-mediated signaling pathway activated by 5-HT2A agonists.

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Comparative Pharmacological Data

The following table synthesizes data from Hansen et al. (2014) and Rickli et al. (2015) regarding binding affinity (

) and functional potency (

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Compound	5-HT2A Affinity ( )	5-HT2A Potency ( )	Efficacy ( )	Selectivity (2A vs 2C)
2C-B	~1.0 - 5.0 nM	~20 - 50 nM	Partial (~50-80%)	Moderate
25B-NBOMe	0.044 - 0.5 nM	0.7 - 4.0 nM	Full (>90%)	Low
25B-NBF	~0.5 - 1.5 nM	~5.0 - 15 nM	High Partial/Full	Low

Note: Values are approximate aggregates from multiple in vitro studies using HEK293 cells expressing human 5-HT2A receptors [1][3].

Experimental Protocols

To validate the SAR profiles described above, the following protocols are recommended. These are designed to be self-validating systems using positive controls (LSD or 5-HT) and negative controls (Ketanserin).

In Vitro Radioligand Binding Assay

Objective: Determine the affinity (

) of the derivative for the 5-HT2A receptor.

- Membrane Preparation:
  - Use HEK293 cells stably expressing human 5-HT2A.
  - Homogenize cells in ice-cold Tris-HCl buffer (50 mM, pH 7.4).

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- Centrifuge at 40,000 x g for 20 mins; resuspend pellet.

- Incubation:
  - Radioligand:

    -Ketanserin (0.5 nM) for antagonist binding or

    -DOI for agonist high-affinity state labeling.
  - Test Compound: Serial dilutions of 25B-NBF (

    to

    M).
  - Non-specific Binding: Define using 10

    M Methysergide.
  - Incubate for 60 mins at 37°C.

- Termination:
  - Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% polyethyleneimine to reduce non-specific binding).
  - Wash 3x with ice-cold buffer.

- Analysis:
  - Measure radioactivity via liquid scintillation counting.
  - Calculate

    and convert to

    using the Cheng-Prusoff equation.

Functional Calcium Flux Assay (FLIPR)

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Objective: Measure the functional potency (

) and efficacy relative to serotonin (5-HT).

- Cell Seeding:
  - Seed CHO or HEK293-G

    q16 cells (promiscuous G-protein ensures coupling) in black-walled, clear-bottom 96-well plates.
  - Incubate overnight to reach 90% confluency.
- Dye Loading:
  - Remove media and add Calcium 5 Assay Kit dye (Molecular Devices) or Fluo-4 AM.
  - Incubate for 45 mins at 37°C.
- Compound Addition:
  - Prepare 10x concentrations of 25B-NBF and controls (5-HT as reference agonist).
  - Use a FLIPR (Fluorometric Imaging Plate Reader) or FlexStation to add compounds.
- Measurement:
  - Record fluorescence (Excitation 485 nm / Emission 525 nm) for 180 seconds.
  - Self-Validation: The response must be blocked by pre-incubation with 100 nM Ketanserin (selective 5-HT2A antagonist) to confirm receptor specificity.
- Data Processing:
  - Normalize data to the maximal response of 10

    M 5-HT (

).

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- Fit curves using a four-parameter logistic equation to determine

.

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